

In-Depth Technical Guide: 3-Benzoylbenzaldehyde

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 3-Benzoylbenzaldehyde

CAS No.: 71856-95-6

Cat. No.: B7848564

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Benzoylbenzaldehyde**, a significant chemical intermediate. While a definitive CAS Registry Number for this compound is not readily available in major chemical databases, its existence and synthesis are documented. This guide compiles the available information on its identification, properties, and synthesis.

Chemical Identification and Synonyms

3-Benzoylbenzaldehyde, with the PubChem Compound ID (CID) of 13020168, is also known by its IUPAC name, (3-formylphenyl)(phenyl)methanone. Due to the absence of a specific CAS number, it is crucial to refer to its systematic name and PubChem identifier to ensure accurate identification.

Table 1: Compound Identification



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Note: A CAS Registry Number for **3-Benzoylbenzaldehyde** could not be definitively identified from publicly available databases at the time of this publication.

Physicochemical Properties

Quantitative data regarding the specific physicochemical properties of **3-Benzoylbenzaldehyde** is limited. However, based on its structure, certain properties can be inferred. A documented synthesis of the compound provides a boiling point under reduced pressure.

Table 2: Physicochemical Data



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Experimental Protocols

Synthesis of 3-Benzoylbenzaldehyde

A documented method for the synthesis of **3-Benzoylbenzaldehyde** involves the oxidation of 3-benzoylbenzyl alcohol.[2]

Protocol:

- Dissolve 2.0 g of 3-benzoylbenzyl alcohol in 10 mL of acetone.
- Maintain the temperature of the solution between 15-20 °C.
- Add chromic acid solution dropwise to the stirred solution.
- Continue stirring for 5 minutes after the addition is complete.
- Add 50 mL of water to the reaction mixture.
- Extract the aqueous mixture with ether.
- Wash the ethereal solution sequentially with saturated sodium carbonate (Na₂CO₃) solution and saturated sodium chloride (NaCl) solution.
- Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄).
- Evaporate the solvent.
- Purify the resulting product by distillation at 160-170 °C under a pressure of 0.08 mmHg to yield 1.1 g of **3-Benzoylbenzaldehyde**.

Logical Relationships in Synthesis

The synthesis of **3-Benzoylbenzaldehyde** follows a straightforward oxidation pathway. The logical flow of this process is illustrated below.



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Caption: Workflow for the synthesis of **3-Benzoylbenzaldehyde**.

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References

- 1. [3-Benzoylbenzaldehyde | C₁₄H₁₀O₂ | CID 13020168 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- 2. [prepchem.com](#) [prepchem.com]
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